

Preparing PF-5274857 Hydrochloride Stock Solution: Application Notes and Protocols

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Compound of Interest

Compound Name: PF-5274857 hydrochloride

Cat. No.: B15542540

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Introduction

PF-5274857 hydrochloride is a potent and selective antagonist of the Smoothed (Smo) receptor, a key component of the Hedgehog (Hh) signaling pathway.^[1] Dysregulation of the Hh pathway is implicated in the development of various cancers, including medulloblastoma. **PF-5274857 hydrochloride** has demonstrated significant anti-tumor activity in preclinical models, making it a valuable tool for research and a potential therapeutic candidate. These application notes provide detailed protocols for the preparation of **PF-5274857 hydrochloride** stock solutions and its application in key in vitro and in vivo assays to study the Hedgehog signaling pathway.

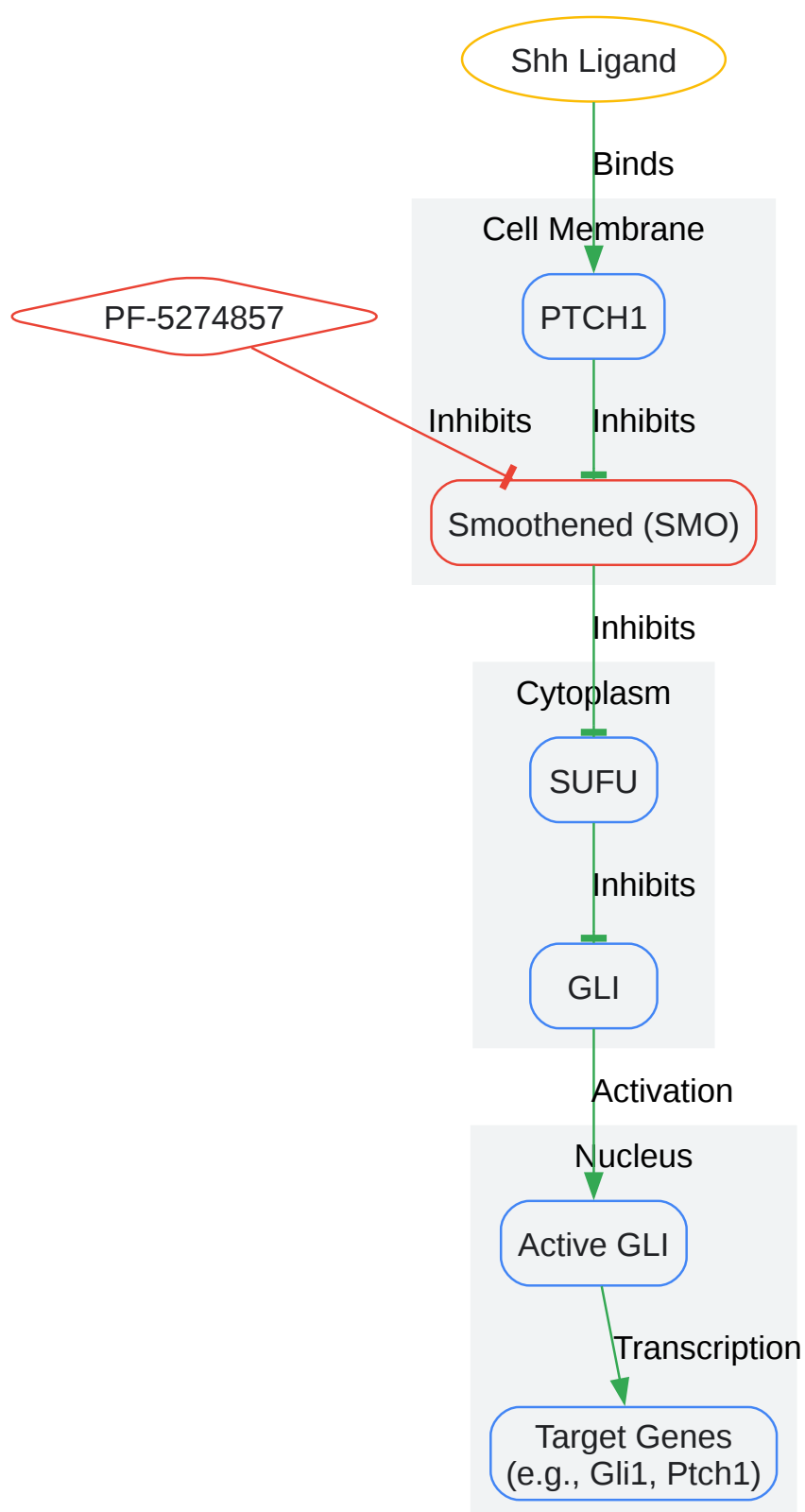
Chemical and Biological Properties

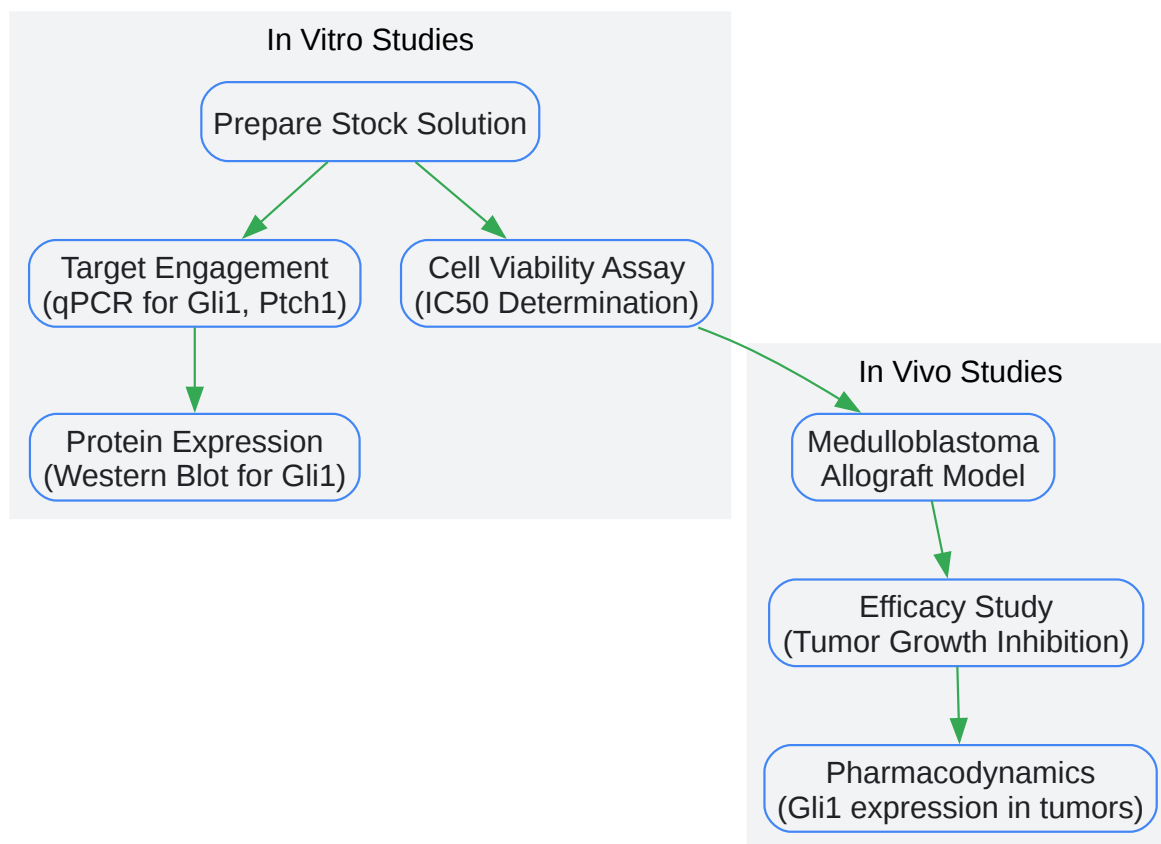
A summary of the key chemical and biological properties of **PF-5274857 hydrochloride** is presented in the table below.

Property	Value	Reference
Molecular Formula	C ₂₀ H ₂₅ ClN ₄ O ₃ S·HCl	[1]
Molecular Weight	473.42 g/mol	[1]
Mechanism of Action	Smoothened (Smo) receptor antagonist	[1]
Binding Affinity (K _i)	4.6 ± 1.1 nM	[1]
In vitro IC ₅₀ (Gli1 transcription)	2.7 ± 1.4 nM	[1]
In vivo IC ₅₀ (Medulloblastoma model)	8.9 ± 2.6 nM	[1]

Signaling Pathway

PF-5274857 hydrochloride acts by inhibiting the Smoothened receptor, which is a central transducer of the Hedgehog signaling pathway. The diagram below illustrates the canonical Hedgehog signaling pathway and the point of intervention for PF-5274857.





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References

- 1. Effective targeting of Hedgehog signaling in a medulloblastoma model with PF-5274857, a potent and selective Smoothed antagonist that penetrates the blood-brain barrier - PubMed [pubmed.ncbi.nlm.nih.gov]

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